

Preamble: Charting the Unexplored Territory of a Positional Isomer

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Compound of Interest

Compound Name: XLR11 N-(2-fluoropentyl) isomer

CAS No.: 1628690-25-4

Cat. No.: B591146

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The landscape of new psychoactive substances (NPS) is characterized by rapid evolution, where minor structural modifications to known compounds create novel entities with uncharacterized pharmacological and toxicological profiles. A case in point is the synthetic cannabinoid XLR-11, or methanone. Since its emergence, it has been identified as a potent cannabinoid receptor agonist and linked to significant public health issues, including acute kidney injury.^{[1][2][3][4]} Consequently, it has been placed under strict regulatory control in numerous jurisdictions.^{[5][6][7]}

This guide focuses on a specific, less-documented variant: the XLR-11 N-(2-fluoropentyl) isomer. This compound differs from the common XLR-11 only by the position of the fluorine atom on the N-pentyl chain. While commercially available for research purposes, its biological and toxicological properties remain largely unevaluated.^[8]

The objective of this document is not to present a completed pharmacological record, but rather to provide a comprehensive technical framework for its investigation. By synthesizing the extensive data available for the parent N-(5-fluoropentyl) compound with established principles of medicinal chemistry and pharmacology, we can construct a predictive profile and outline a rigorous, self-validating experimental plan to definitively characterize this novel isomer. This

guide is intended for researchers, toxicologists, and drug development professionals tasked with evaluating such uncharacterized compounds.

Section 1: Comparative Structural and Chemical Analysis

The first principle in pharmacology is that structure dictates function. The subtle shift of a single fluorine atom from the terminal C5 position to the C2 position of the N-pentyl chain represents a significant chemical change that can profoundly influence receptor interaction, metabolic stability, and overall biological activity.

The core structure common to both isomers includes:

- An indole core, a privileged scaffold for many cannabinoid receptor agonists.
- A 3-tetramethylcyclopropylmethanoyl (TMCP) group, which has been reported to confer a degree of selectivity for the peripheral CB2 receptor over the central CB1 receptor.[\[8\]](#)
- An N-alkyl chain, in this case, a fluorinated pentyl group, which is crucial for modulating receptor affinity. The addition of fluorine to the pentyl chain of the parent compound, UR-144, to create XLR-11 is known to increase binding to both CB1 and CB2 receptors.[\[8\]](#)

Below is a summary of the key chemical identifiers for both isomers.

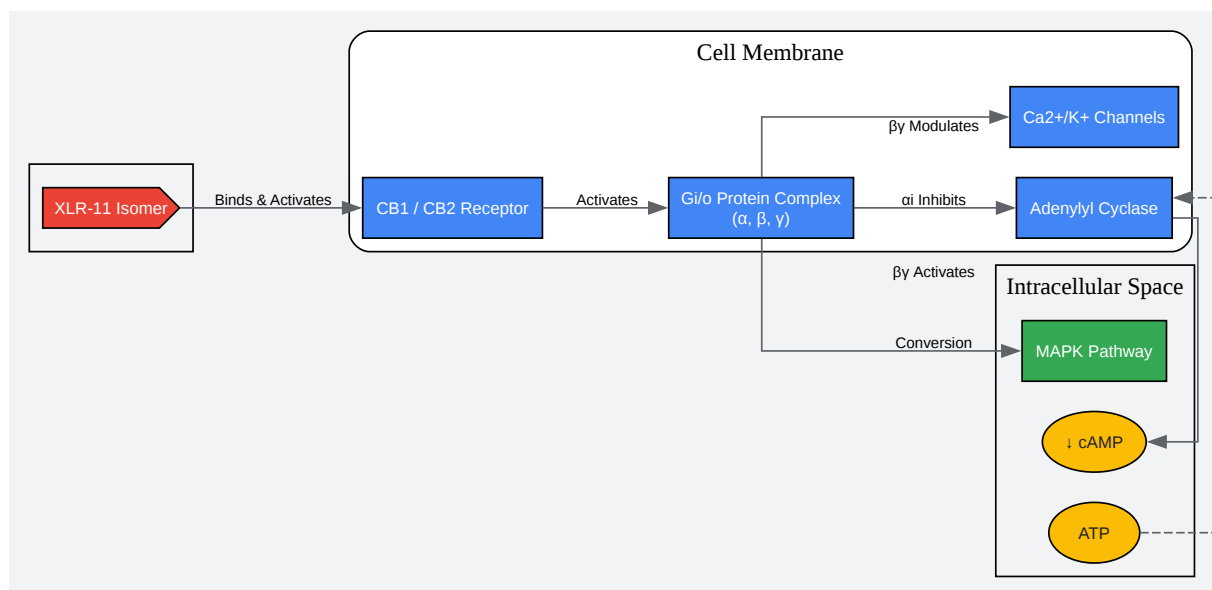
Property	XLR-11 (N-5-fluoropentyl isomer)	XLR-11 N-(2-fluoropentyl) isomer
IUPAC Name	methanone	methanone [8] [9]
CAS Number	1364933-54-9 [5] [10]	1628690-25-4 [8]
Molecular Formula	C ₂₁ H ₂₈ FNO [5] [10]	C ₂₁ H ₂₈ FNO [8] [9]
Molecular Weight	329.45 g/mol [5] [10]	329.5 g/mol [8]

Section 2: The Pharmacological Benchmark: Profile of XLR-11 (N-5-fluoropentyl isomer)

To predict the activity of the N-(2-fluoropentyl) isomer, we must first thoroughly understand the established pharmacology of its N-(5-fluoropentyl) counterpart, which serves as our primary benchmark.

Pharmacodynamics: Receptor Interactions and Signaling

XLR-11 is a potent, full agonist at both the cannabinoid type 1 (CB1) and type 2 (CB2) receptors.[5][11][12] Activation of these G protein-coupled receptors (GPCRs) initiates a cascade of intracellular events, primarily through the G α i/o subunit, leading to the inhibition of adenylyl cyclase, modulation of ion channels, and activation of mitogen-activated protein kinase (MAPK) pathways. The central CB1 receptor is largely responsible for the psychoactive effects, while the peripherally expressed CB2 receptor is associated with immunomodulatory functions.[13]



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Caption: Canonical G α i/o-coupled signaling pathway for CB1/CB2 receptors.

Quantitative Receptor Activity of XLR-11:

Parameter	CB1 Receptor	CB2 Receptor	Source
EC ₅₀ (Functional Potency)	98 nM	83 nM	[5]
EC ₅₀ (Functional Potency)	101 ng/mL (~307 nM)	6.6 ng/mL (~20 nM)	[13]
Efficacy (% of Full Agonist)	~105-110%	~104-117%	[12]

Note: Discrepancies in reported values are common and depend on the specific assay conditions (e.g., cell line, assay type).

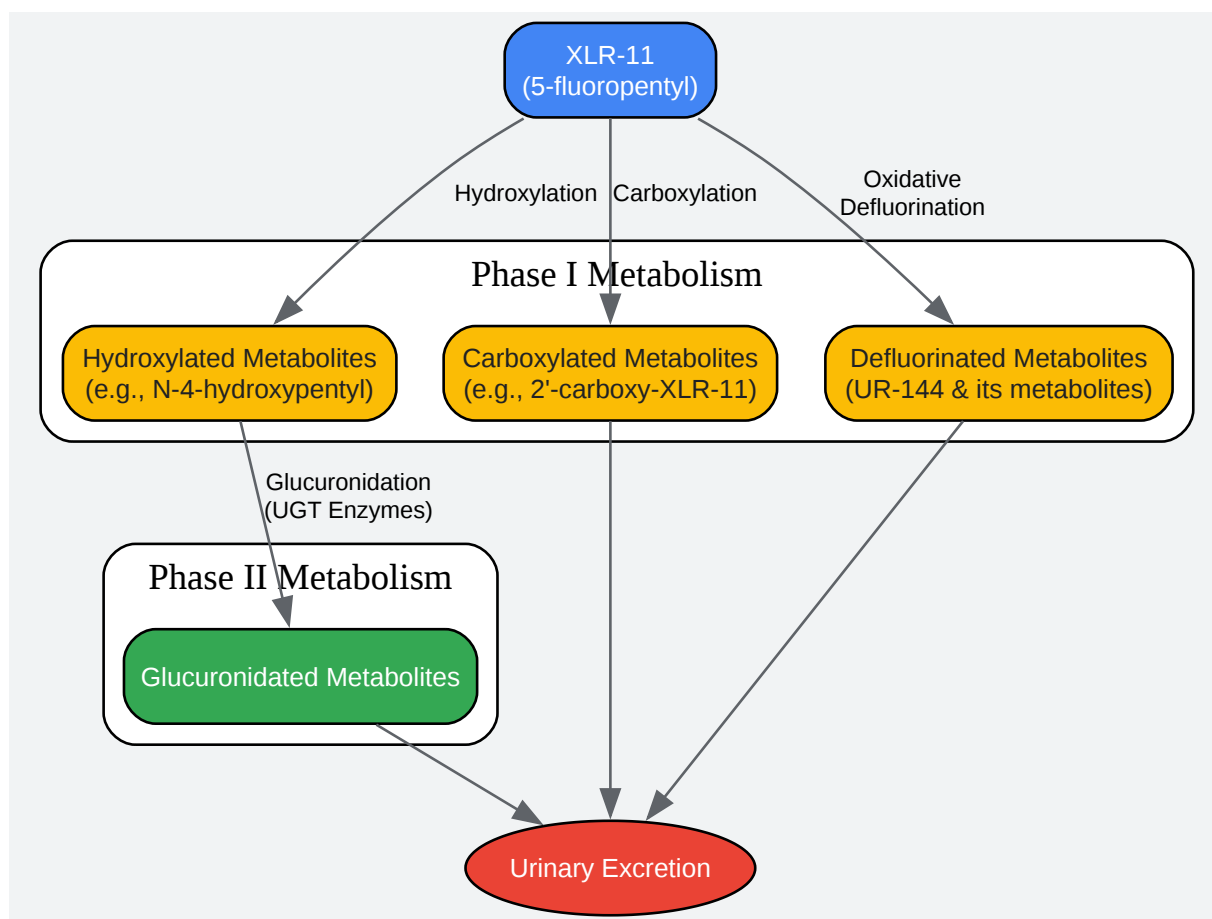
While potent at cannabinoid receptors, broader screening has shown XLR-11 has limited agonist activity at other GPCRs but can act as an antagonist at several, including chemokine and histamine receptors, at high micromolar concentrations.[14]

Pharmacokinetics: Metabolism and Elimination

The metabolism of XLR-11 is extensive and critical to its duration of action and toxicological profile. Studies using human hepatocytes have identified over 25 metabolites produced through Phase I and Phase II biotransformations.[1][2][3]

Primary Metabolic Pathways:

- **Oxidative Defluorination:** The N-(5-fluoropentyl) chain can be metabolized, losing the fluorine atom and converting XLR-11 into UR-144 and its subsequent metabolites.[1][2]
- **Hydroxylation:** Addition of hydroxyl (-OH) groups occurs at multiple positions, primarily on the N-pentyl chain and the indole ring.
- **Carboxylation:** Oxidation of the terminal methyl groups on the TMCP ring or the pentyl chain can form carboxylic acid metabolites. 2'-carboxy-XLR-11 is a major and specific metabolite. [1]
- **Glucuronidation (Phase II):** Hydroxylated metabolites are conjugated with glucuronic acid to increase water solubility and facilitate excretion.[1][2][3]



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Caption: Major metabolic pathways of XLR-11 (N-5-fluoropentyl isomer).

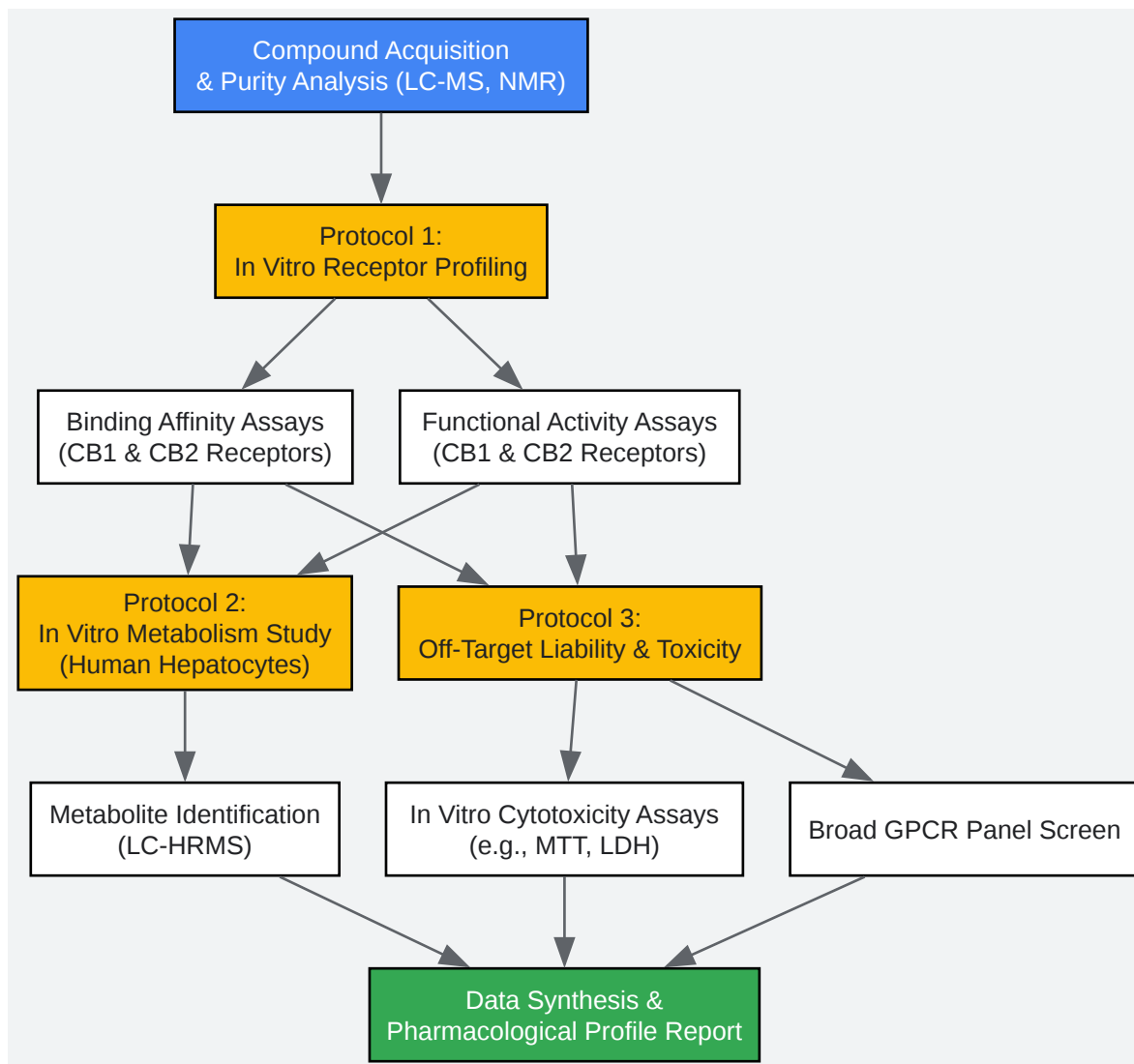
Section 3: A Technical Guide to the Pharmacological Characterization of XLR-11 N-(2-fluoropentyl) Isomer

Given the absence of empirical data, a structured, multi-stage investigation is required. The following protocols are designed as a self-validating system to build a comprehensive pharmacological profile from the ground up.

Overall Experimental Workflow

The logical progression of experiments should begin with fundamental in vitro characterization of receptor interactions, followed by an assessment of metabolic stability and profile, and

conclude with an evaluation of potential off-target effects and cellular toxicity.



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Caption: Logical workflow for the pharmacological characterization of the isomer.

Protocol 1: In Vitro Cannabinoid Receptor Profiling

Objective: To determine the binding affinity (K_i), functional potency (EC_{50}), and efficacy (E_{max}) of XLR-11 N-(2-fluoropentyl) isomer at human CB1 and CB2 receptors.

Causality & Rationale: This initial step is the most critical for classification. A competitive binding assay measures how well the compound displaces a known high-affinity radioligand, defining its affinity. However, affinity does not equal activity. A functional assay, such as

[³⁵S]GTPyS binding, is essential to measure the degree of receptor activation (or inhibition), thereby distinguishing between agonists, antagonists, and inverse agonists. Performing both provides a complete picture of the drug-receptor interaction.

Methodology: Competitive Radioligand Binding Assay

- Materials:
 - Membrane preparations from HEK-293 cells stably expressing human CB1 or CB2 receptors.
 - [³H]CP-55,940 (or another suitable high-affinity radioligand).
 - Test compound: XLR-11 N-(2-fluoropentyl) isomer, dissolved in DMSO.
 - Assay Buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, 2.5 mM EDTA, 0.5 mg/mL BSA, pH 7.4).
 - Non-specific binding control: WIN 55,212-2 (10 μM).
 - 96-well plates, filtration apparatus, liquid scintillation cocktail, and counter.
- Procedure (Step-by-Step):
 1. Prepare serial dilutions of the test compound (e.g., from 10⁻¹¹ M to 10⁻⁵ M).
 2. In a 96-well plate, add assay buffer, cell membranes (5-10 μg protein/well), a fixed concentration of [³H]CP-55,940 (near its K_d), and varying concentrations of the test compound.
 3. For total binding wells, add vehicle (DMSO) instead of the test compound.
 4. For non-specific binding wells, add 10 μM WIN 55,212-2.
 5. Incubate the plate for 90 minutes at 30°C.
 6. Terminate the reaction by rapid filtration through glass fiber filters (e.g., GF/B), followed by washing with ice-cold buffer to separate bound from free radioligand.

7. Measure the radioactivity retained on the filters using liquid scintillation counting.

- Data Analysis:

1. Calculate specific binding = (Total binding) - (Non-specific binding).
2. Plot the percentage of specific binding against the log concentration of the test compound.
3. Use non-linear regression (sigmoidal dose-response) to determine the IC₅₀ value (the concentration of the test compound that inhibits 50% of specific binding).
4. Convert the IC₅₀ to a binding affinity constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.[\[15\]](#)

Methodology: [³⁵S]GTPγS Functional Assay

- Materials: Same cell membranes as above, [³⁵S]GTPγS, GDP, assay buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, 1 mM EDTA, pH 7.4), and test compound.
- Procedure (Step-by-Step):
 1. Pre-incubate cell membranes with GDP (e.g., 10 μM) for 15 minutes on ice to ensure G-proteins are in their inactive state.
 2. In a 96-well plate, add membranes, varying concentrations of the test compound, and [³⁵S]GTPγS (~0.1 nM).
 3. Incubate for 60 minutes at 30°C.
 4. Terminate and filter the reaction as described for the binding assay.
 5. Measure the incorporated [³⁵S]GTPγS via scintillation counting.
- Data Analysis:
 1. Plot the stimulated binding of [³⁵S]GTPγS against the log concentration of the test compound.

2. Use non-linear regression to determine the EC_{50} (concentration for 50% of maximal response) and E_{max} (maximal effect).
3. Compare the E_{max} to a known full agonist (e.g., CP-55,940) to determine relative efficacy.

Self-Validating System: The use of a known antagonist (e.g., rimonabant for CB1) in parallel experiments should reverse the agonist effect of the test compound, confirming that the observed functional activity is indeed mediated by the target cannabinoid receptor.

Protocol 2: In Vitro Metabolic Stability and Metabolite Identification

Objective: To identify the major Phase I and Phase II metabolites of XLR-11 N-(2-fluoropentyl) isomer and predict its primary metabolic pathways in humans.

Causality & Rationale: The position of the fluorine at C2 is predicted to significantly alter metabolism. It may be more resistant to oxidative defluorination compared to the terminal C5 fluorine. Furthermore, the C2 position may sterically hinder hydroxylation on adjacent carbons. Using human hepatocytes provides a gold-standard in vitro system containing a full complement of Phase I and Phase II enzymes, offering the most clinically relevant prediction of in vivo metabolism.^{[1][2][3]}

Methodology: Human Hepatocyte Incubation and LC-HRMS Analysis

- Materials:
 - Cryopreserved, pooled human hepatocytes.
 - Hepatocyte culture medium.
 - Test compound: XLR-11 N-(2-fluoropentyl) isomer (e.g., 10 μ M final concentration).
 - Acetonitrile (ACN) with 1% formic acid for protein precipitation.
 - Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS) system (e.g., Q-TOF).

- Procedure (Step-by-Step):
 1. Thaw and plate hepatocytes according to the supplier's protocol and allow them to attach.
 2. Replace the medium with fresh medium containing the test compound (10 μ M). Include a vehicle control (DMSO) in parallel wells.
 3. Incubate for specified time points (e.g., 0, 1, and 3 hours).
 4. At each time point, collect the cells and medium into a tube containing 2-3 volumes of ice-cold ACN to stop the reaction and precipitate proteins.
 5. Vortex and centrifuge to pellet the precipitated protein.
 6. Transfer the supernatant to a new tube, evaporate to dryness under nitrogen, and reconstitute in a suitable mobile phase for LC-MS analysis.
- Data Analysis (Metabolite Identification):
 1. Analyze samples using an LC-HRMS system. The HRMS provides accurate mass measurements (<5 ppm error), which is crucial for assigning elemental compositions.
 2. Employ data mining software to search the full-scan data for potential metabolites by comparing the 1- and 3-hour samples to the 0-hour and vehicle controls.
 3. Search for expected mass shifts corresponding to common biotransformations (e.g., +15.9949 Da for hydroxylation, +176.0321 Da for glucuronidation).
 4. Confirm identified metabolites by acquiring and analyzing their tandem mass spectrometry (MS/MS) fragmentation patterns. The fragmentation of the parent compound serves as a reference.

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